

Propanedial: A Comprehensive Technical Guide to its Chemical Properties and Reactivity

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Compound of Interest

Compound Name: Propanedial
CAS No.: 64174-60-3
Cat. No.: B14502241

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Introduction

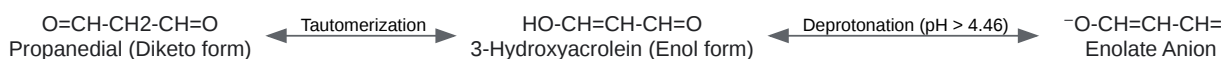
Propanedial, more commonly known as malondialdehyde (MDA), is a three-carbon dialdehyde that holds significant interest for researchers, particularly in medicinal chemistry and drug development.[1][2] It is a naturally occurring product of lipid peroxidation and serves as a key biomarker for oxidative stress. Due to its biological relevance, MDA is a versatile and highly reactive synthetic building block, offering access to a wide array of carbocyclic and heterocyclic scaffolds. This guide provides an in-depth exploration of the chemical properties and reactivity of propanedial, offering field-proven insights and detailed experimental protocols for its utilization in a research setting.

Part 1: Core Chemical and Physical Properties

A thorough understanding of the fundamental physicochemical and spectroscopic properties of propanedial is paramount for its successful application in research and development.

Structure and Tautomerism

Propanedial exists in a tautomeric equilibrium between the diketo form and its more stable enol form, 3-hydroxyacrolein.[3] The position of this equilibrium is dependent on the solvent and pH. In aqueous solutions at a pH lower than its pKa of 4.46, the protonated enol and dialdehyde forms are in equilibrium with the reactive species.[2][4] At a pH higher than 4.46, the less reactive enolate anion is the predominant form.[2][4] In organic solvents, the cis-enol tautomer is stabilized by an intramolecular hydrogen bond, while in water, the trans-enol form is more prevalent.[3] This dynamic equilibrium is a critical determinant of its reactivity.



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Caption: Tautomeric equilibrium of propanedial.

Physicochemical Properties

The physical properties of propanedial are summarized in the table below. It is important to note that due to its high reactivity and instability in its pure form, it is typically generated in situ from stable precursors like 1,1,3,3-tetramethoxypropane.[3]

Property	Value	Source
Molecular Formula	C ₃ H ₄ O ₂	[5]
Molar Mass	72.06 g/mol	[5]
Appearance	Needle-like solid	[5]
Melting Point	72-74 °C	[5]
Boiling Point	108 °C	[5]
pKa	4.46	[4][5]
Solubility	Soluble in water, methanol, and ethanol.[6]	[6]

Spectroscopic Data

Spectroscopic analysis is essential for the characterization of propanedial and its reaction products. The following table provides typical spectroscopic

Spectroscopy	Characteristic Peaks/Signals
¹ H NMR	The proton NMR spectrum is complex due to tautomerism and depends on and pH. In its enolic form, characteristic signals for olefinic and aldehydic protons are observed.
¹³ C NMR	Signals for aldehydic carbons are typically found in the downfield region (15-20 ppm). Olefinic carbons of the enol form appear in the range of 100-150 ppm.
IR (cm ⁻¹)	Strong C=O stretching vibrations are observed around 1700-1730 cm ⁻¹ for aldehydes. The enol form exhibits a broad O-H stretch and C=C stretching band. The aldehyde C-H stretch appears as two bands around 2720 and 2820 cm ⁻¹ .
UV-Vis (nm)	The UV-Vis absorption is pH-dependent. At pH < 3, the absorption maximum is around 267 nm. At pH > 7, the enolate anion absorbs at 267 nm.[4]

Part 2: Reactivity and Synthetic Applications

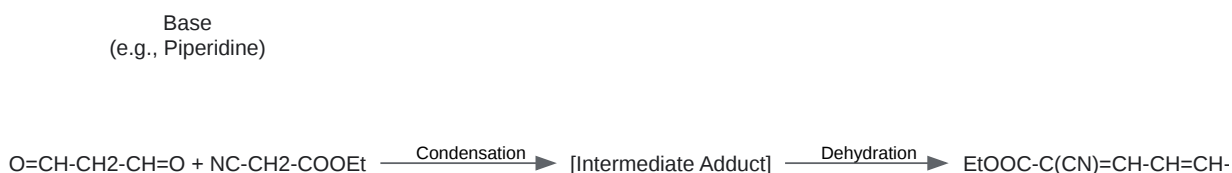
The synthetic utility of propanedial stems from its bifunctional nature and the acidity of its methylene protons. This section explores its key reactions and applications in organic synthesis.

Acidity and Enolate Formation

The methylene protons of propanedial are significantly acidic (pKa ≈ 4.46) due to the electron-withdrawing effect of the two adjacent carbonyl groups, which stabilize the resulting enolate anion.[4][5] This acidity allows for easy deprotonation to form the enolate, which is a key intermediate in many of its reactions.

Knoevenagel Condensation

Propanedial readily undergoes Knoevenagel condensation with active methylene compounds in the presence of a basic catalyst. This reaction is a key carbon-carbon bond formation and is widely used in the synthesis of a variety of substituted alkenes.



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Caption: Knoevenagel condensation of propanedial.

Michael Addition

The α,β -unsaturated system of the enol form of propanedial is susceptible to nucleophilic attack via Michael addition. This reaction allows for the introduction of nucleophiles at the β -position, further expanding its synthetic utility.

Heterocycle Synthesis

Propanedial is a valuable precursor for the synthesis of a diverse range of heterocyclic compounds, which form the core of many pharmaceutical agents.

One of the most significant applications of propanedial in drug development is its use in the synthesis of the pyrimidine ring system. The condensation of propanedial with guanidine or its derivatives provides a straightforward route to substituted 2-aminopyrimidines.^[8]



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Caption: Synthesis of 2-aminopyrimidine from propanedial.

Propanedial can also be employed in the synthesis of substituted pyridines through condensation reactions with ammonia or primary amines and a β -keto ester.

Reactions with Biomolecules

The high reactivity of propanedial extends to its interactions with biological macromolecules. It can form covalent adducts with proteins and DNA, which play a role as a biomarker of oxidative stress and its potential mutagenicity.^{[3][7]} Understanding these reactions is crucial for toxicological assessments in drug development.

Part 3: Experimental Protocols

The following protocols provide detailed, step-by-step methodologies for the generation and utilization of propanedial in a laboratory setting.

In Situ Generation of Propanedial

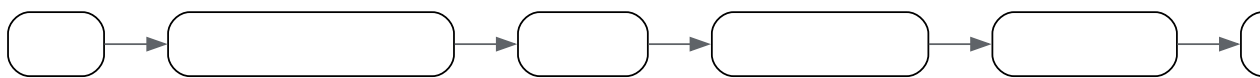
Due to its instability, propanedial is typically prepared in situ by the acid-catalyzed hydrolysis of its stable acetal precursor, 1,1,3,3-tetramethoxypropane (TEP).

Materials:

- 1,1,3,3-Tetramethoxypropane (TEP)
- Hydrochloric acid (HCl), 1 M
- Distilled water
- Volumetric flasks
- Magnetic stirrer and stir bar

Procedure:

- Prepare a stock solution of TEP in a suitable organic solvent (e.g., ethanol) if required.
- In a volumetric flask, add a calculated amount of TEP.
- Add a sufficient volume of 1 M HCl to achieve the desired final concentration of propanedial.
- Stir the solution at room temperature for a specified time (typically 30-60 minutes) to ensure complete hydrolysis.
- The resulting solution containing propanedial can be used directly in subsequent reactions.



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Caption: Workflow for the in situ generation of propanedial.

Protocol for Knoevenagel Condensation

This protocol describes a general procedure for the Knoevenagel condensation of in situ generated propanedial with an active methylene compound.

Materials:

- Propanedial solution (from Protocol 3.1)
- Active methylene compound (e.g., ethyl cyanoacetate)
- Basic catalyst (e.g., piperidine)
- Anhydrous solvent (e.g., ethanol)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar

Procedure:

- To a round-bottom flask containing the in situ generated propanedial solution, add the active methylene compound (1 equivalent).
- Add a catalytic amount of piperidine (e.g., 10 mol%).
- Heat the reaction mixture to reflux and monitor the progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure.
- Purify the crude product by column chromatography or recrystallization.

Protocol for Pyrimidine Synthesis

This protocol outlines the synthesis of a 2-aminopyrimidine derivative from propanedial and guanidine.

Materials:

- Propanedial solution (from Protocol 3.1)
- Guanidine hydrochloride
- Base (e.g., sodium ethoxide)
- Anhydrous ethanol
- Round-bottom flask
- Reflux condenser

- Magnetic stirrer and stir bar

Procedure:

- In a round-bottom flask, dissolve guanidine hydrochloride in anhydrous ethanol.
- Add a solution of sodium ethoxide in ethanol to generate free guanidine.
- To this mixture, add the in situ generated propanedial solution.
- Heat the reaction mixture to reflux for several hours, monitoring the reaction by TLC.
- After completion, cool the reaction mixture and neutralize with a suitable acid.
- Remove the solvent under reduced pressure.
- The crude product can be purified by recrystallization or column chromatography.

Quantification of Propanedial by TBARS Assay

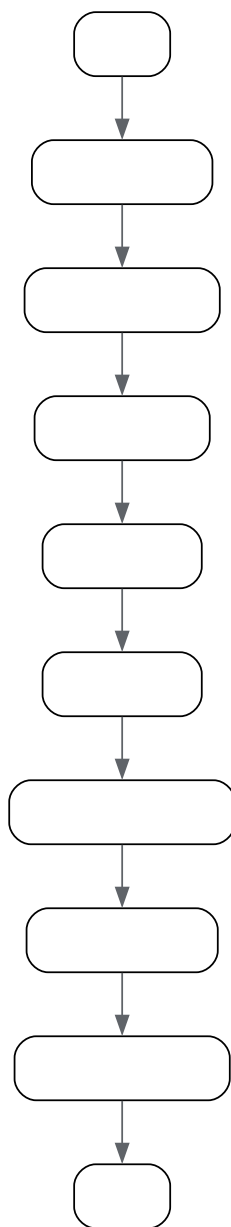
The Thiobarbituric Acid Reactive Substances (TBARS) assay is a widely used method for the quantification of propanedial, particularly in biological samples.

Materials:

- Sample containing propanedial
- Thiobarbituric acid (TBA) solution (e.g., 0.67% w/v in 50% acetic acid)
- Trichloroacetic acid (TCA) solution (e.g., 20% w/v)
- Propanedial standard solutions (prepared from TEP hydrolysis)
- Test tubes
- Water bath or heating block (95 °C)
- Spectrophotometer or microplate reader

Procedure:

- To a test tube, add a known volume of the sample.
- Add TCA solution to precipitate proteins, if necessary. Centrifuge and collect the supernatant.
- Add the TBA reagent to the sample (or supernatant).
- Incubate the mixture at 95 °C for 60 minutes.
- Cool the tubes to room temperature.
- Measure the absorbance of the resulting pink-colored solution at 532 nm.
- Prepare a standard curve using known concentrations of propanedial and determine the concentration in the sample.



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Caption: Workflow for the TBARS assay.

Part 4: Handling and Safety

Propanedial and its precursors should be handled with appropriate safety precautions in a well-ventilated fume hood.^[10] Personal protective equipment (goggles, gloves, and a lab coat), should be worn at all times.^[10] Avoid inhalation of vapors and contact with skin and eyes. In case of contact, flush with copious amounts of water. Store propanedial precursors in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidants.

Part 5: References

- Malondialdehyde: Facts and Artifacts. National Center for Biotechnology Information. [\[Link\]](#)
- Malondialdehyde-Induced Post-Translational Modification of Human Hemoglobin. ACS Publications. [\[Link\]](#)
- Use of Malondialdehyde as a Biomarker for Assessing Oxidative Stress in Different Disease Pathologies. SciSpace. [\[Link\]](#)

- Evaluation of Oxidative Stress in Biological Samples Using the Thiobarbituric Acid Reactive Substances Assay. National Center for Biotechnology Information. [\[Link\]](#)
- Electronic Supplementary Information. Royal Society of Chemistry. [\[Link\]](#)
- Propanediol - SAFETY DATA SHEET. [\[Link\]](#)
- Safety Data Sheet: 1,2-Propanediol. Carl ROTH. [\[Link\]](#)
- Propanediol (CAS 542-78-9) - Chemical & Physical Properties. Cheméo. [\[Link\]](#)
- Measurement of lipid peroxidation by thiobarbituric acid reactive substances (TBARS) assay. protocols.io. [\[Link\]](#)
- Determination of Malonaldehyde by Ultraviolet Spectrophotometry. ResearchGate. [\[Link\]](#)
- 1,3-Propanediol. PubChem. [\[Link\]](#)
- Food TBARS Assay. Oxford Biomedical Research. [\[Link\]](#)
- Chemical Properties of 1,3-Propanediol (CAS 504-63-2). Cheméo. [\[Link\]](#)
- 504-63-2 CAS | 1,3-PROPANEDIOL. Loba Chemie. [\[Link\]](#)
- Lipid Peroxidation (TBARS) in Biological Samples. Springer Nature Experiments. [\[Link\]](#)
- Malondialdehyde. Wikipedia. [\[Link\]](#)
- A Facile and Efficient Green Protocol for the Knoevenagel Condensation in Aqueous Media. ResearchGate. [\[Link\]](#)
- A simple and efficient procedure for the Knoevenagel condensation catalyzed by [MeHMTA]BF₄ ionic liquid. ResearchGate. [\[https://www.researchgate.net/publication/257883296_A_simple_and_efficient_procedure_for_the_Knoevenagel_condensation_catalyzed_by_MeHMTA\]](https://www.researchgate.net/publication/257883296_A_simple_and_efficient_procedure_for_the_Knoevenagel_condensation_catalyzed_by_MeHMTA) [\(\[Link\]\)](#)
- Efficient Protocol for Knoevenagel Condensation in Presence of the Diazabicyclo[5.4.0]undec-7-ene-Water Complex. ResearchGate. [\[Link\]](#)
- Malondialdehyde: Facts and Artifacts. National Center for Biotechnology Information. [\[Link\]](#)
- Synthesis and Characterization of Some Pyrimidine Derivatives from Dimethyl Malonate and Evaluation of their Biological Activity. ResearchGate. [\[Link\]](#)
- Ultraviolet and infrared absorption spectra of malondialdehyde in organic solvents. ACS Publications. [\[Link\]](#)
- 1,1,3,3-tetraethoxypropane. Biocompare. [\[Link\]](#)
- THE USE OF UV-VIS SPECTROPHOTOMETRY FOR DETERMINING THE MALONDIALDEHYDE AS A QUALITY MARKER IN PORK TRACEABILITIES. [\[Link\]](#)
- 1H-NMR and 13C-NMR dataset for some oxidative metabolites of CRA13 and their analogs. ResearchGate. [\[Link\]](#)
- Pyrimidine Synthesis. YouTube. [\[Link\]](#)
- Ultraviolet Absorption Spectrum of Malonaldehyde in Water Is Dominated by Solvent-Stabilized Conformations. ACS Publications. [\[Link\]](#)
- NWK-MDA01 Malondialdehyde Protocol. [\[Link\]](#)
- Pathophysiology And the Biochemical and Clinical Significance of Malondialdehyde. ResearchGate. [\[Link\]](#)
- Synthesis and Biological Activities of Some Pyrimidine Derivatives: A Review. Oriental Journal of Chemistry. [\[Link\]](#)
- A Simple HPLC/DAD Method Validation for the Quantification of Malondialdehyde in Rodent's Brain. MDPI. [\[Link\]](#)

- 1 H-NMR data of the Compound 1 13 C-NMR spectral data of... ResearchGate. [\[Link\]](#)
- Non-destructive determination of Malondialdehyde (MDA) distribution in oilseed rape leaves by laboratory scale NIR hyperspectral imaging. Scienc
- Malonaldehyde (Malondialdehyde). National Center for Biotechnology Information. [\[Link\]](#)
- Synthesis, reactions, and applications of pyrimidine derivatives. SciSpace. [\[Link\]](#)
- Efficient Two-Step Synthesis of Novel Pyrimido[4,5-d] Pyrimidines with Potent Neuroprotective, Antioxidant, and A β Anti-Aggregation Properties. M
- The malondialdehyde (MDA) preparation by hydrolysis of 1, 1, 3,... ResearchGate. [\[Link\]](#)

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Sources

1. pdf.benchchem.com [pdf.benchchem.com]
 2. Malondialdehyde: Facts and Artifacts - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
 3. pubs.acs.org [pubs.acs.org]
 4. researchgate.net [researchgate.net]
 5. web-resources-prod.zeptometrix.com [web-resources-prod.zeptometrix.com]
 6. Phosphane-Catalyzed Knoevenagel Condensation: A Facile Synthesis of α -Cyanoacrylates and α -Cyanoacrylonitriles [organic-chemistry.org]
 7. chem.libretexts.org [chem.libretexts.org]
 8. Page loading... [guidechem.com]
 9. researchgate.net [researchgate.net]
 10. Evaluation of Oxidative Stress in Biological Samples Using the Thiobarbituric Acid Reactive Substances Assay - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
 11. Lipid Peroxidation (TBARS) in Biological Samples | Springer Nature Experiments [experiments.springernature.com]
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